

Personal protective equipment for handling ST 1535

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Compound of Interest

Compound Name: ST 1535

Cat. No.: B1682632

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Essential Safety and Handling Guide for ST 1535

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **ST 1535**, a preferential A2A adenosine receptor antagonist. Given that **ST 1535** is for research use only, it should be treated as a hazardous substance until comprehensive toxicological data is available.^[1]

Users must consult the complete Safety Data Sheet (SDS) provided by the supplier for detailed and specific safety information before commencing any work with this compound.^[1]

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted to determine the necessary PPE for any procedure involving **ST 1535**.^[2] Standard laboratory practice dictates the use of the following PPE to minimize exposure to chemical hazards.^{[3][4][5]}

Eye and Face Protection:

- Wear tight-sealing safety goggles or safety glasses with side shields.^[1]
- In situations with a splash hazard, a face shield should be worn in addition to goggles.^[3]

Skin and Body Protection:

- Wear a laboratory coat to protect clothing and skin.
- Utilize chemical-resistant gloves. The specific glove material should be chosen based on the solvent being used (e.g., DMSO, DMF) and its breakthrough time. Always inspect gloves for any signs of degradation or punctures before use.
- Ensure that arms and legs are completely covered.^[6]

Respiratory Protection:

- In cases of inadequate ventilation or when handling the powder outside of a contained system, respiratory protection is necessary.^[1]
- A NIOSH-approved respirator may be required, and the specific type will depend on the potential for airborne exposure.

Handling and Storage

General Handling Precautions:

- Avoid all direct contact with the compound. Do not ingest, inhale, or allow it to come into contact with eyes, skin, or clothing.^[1]
- Wash hands and any exposed skin thoroughly after handling.^[1]
- Handle the solid powder in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.
- When preparing solutions, purge the solvent with an inert gas. **ST 1535** is soluble in organic solvents such as DMSO and dimethylformamide (DMF).^[1]
- Avoid the generation of dust when working with the solid form.^[1]

Storage:

- Store **ST 1535** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials.

Emergency Procedures

Spill Response:

- In the event of a spill, evacuate the immediate area.
- For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material and place in a sealed container for disposal.
- Clean the spill area thoroughly.
- For large spills, contact your institution's environmental health and safety (EHS) department.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of **ST 1535** down the drain or in the general trash. Contact your institution's EHS department for specific disposal guidelines.

Quantitative Data Summary

Due to the limited publicly available information for **ST 1535**, a comprehensive quantitative data summary is not possible. The following table highlights the types of data that should be obtained from the official Safety Data Sheet provided by the supplier.

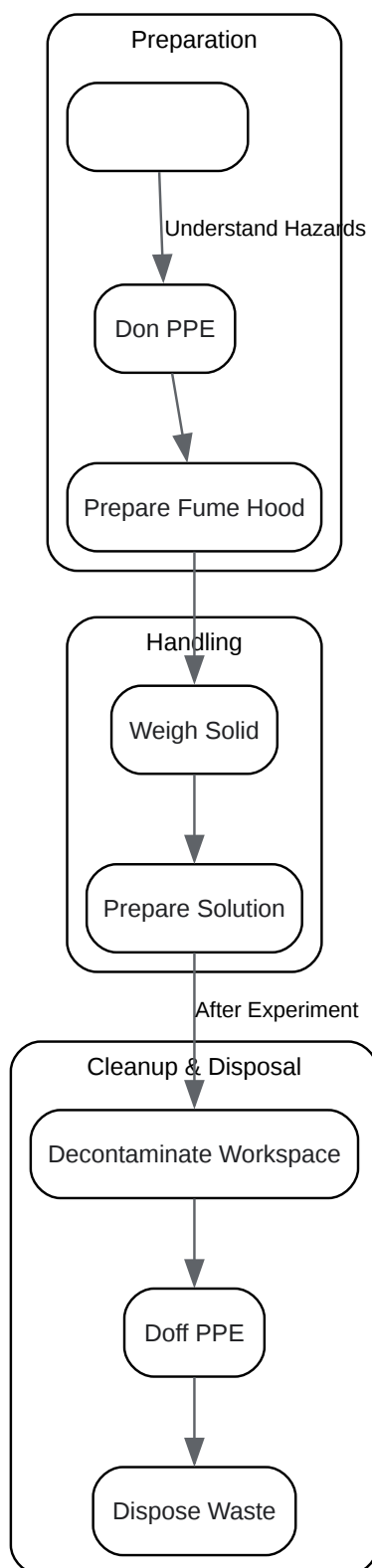
Data Point	Value	Source
Physical State	Solid	Product Information Sheet[1]
Solubility	~5 mg/ml in DMSO and DMF	Product Information Sheet[1]
Permissible Exposure Limit (PEL)	Data not publicly available.	Consult Supplier's SDS
LD50 (Oral, Dermal)	Data not publicly available.	Consult Supplier's SDS
LC50 (Inhalation)	Data not publicly available.	Consult Supplier's SDS
Glove Material Compatibility	Data not publicly available.	Consult Supplier's SDS & Glove Manufacturer Data

Experimental Protocols

Detailed experimental protocols should be developed and reviewed by the principal investigator and the institutional safety committee. These protocols must incorporate the specific safety measures outlined in this document and the supplier's SDS.

Visual Workflow for Handling ST 1535

The following diagram outlines the standard workflow for safely handling **ST 1535** powder in a laboratory setting.



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Caption: Workflow for Safe Handling of **ST 1535** Powder.

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